

# Shape-Dependent Catalysis: A Comparative Guide to Rhodium Nanocrystals

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For researchers, scientists, and drug development professionals, the precise control of nanoparticle morphology has emerged as a critical parameter in optimizing catalytic performance. This guide provides a comparative analysis of the catalytic efficiency of rhodium (Rh) nanocrystals with different shapes, supported by experimental data and detailed protocols.

The catalytic activity and selectivity of rhodium nanocrystals are intrinsically linked to their surface atomic structure.<sup>[1][2]</sup> By controlling the shape of these nanocrystals, it is possible to expose specific crystallographic facets, thereby fine-tuning their interaction with reactants and enhancing catalytic outcomes for a variety of chemical transformations.<sup>[1][2]</sup> This guide focuses on the synthesis and comparative catalytic performance of rhodium nanocrystals with cubic, octahedral, and cuboctahedral shapes.

## Comparative Catalytic Performance

The shape of rhodium nanocrystals dictates the exposed crystal facets, which in turn significantly influences their catalytic behavior. For instance, Rh nanocubes are enclosed by {100} facets, while octahedra are dominated by {111} facets. This structural difference leads to marked variations in catalytic activity and selectivity for different chemical reactions.

A study comparing the catalytic properties of Rh nanocubes and nano-octahedra in hydrazine decomposition and ethanol oxidation revealed a strong shape-dependent performance. For hydrazine decomposition, octahedral Rh nanocrystals demonstrated a nearly four-fold enhancement in hydrogen selectivity compared to their cubic counterparts.<sup>[3][4][5]</sup> Conversely,

in the ethanol oxidation reaction, cubic Rh nanocrystals were found to be approximately three times more active than the octahedral nanocrystals.<sup>[3][4][5]</sup>

Similarly, the crystal phase of rhodium can also impact its catalytic prowess. Core-shell nanocrystals with a metastable hexagonal close-packed (hcp) rhodium shell have shown enhanced catalytic activity towards the ethanol oxidation reaction when compared to those with the more common face-centered-cubic (fcc) rhodium shell.<sup>[6][7][8]</sup>

The following table summarizes the quantitative data on the catalytic performance of different rhodium nanocrystals.

Nanocrystal Shape/Phase	Reaction	Key Performance Metric	Value	Reference
Octahedral Rh	Hydrazine Decomposition	H <sub>2</sub> Selectivity	~4x higher than cubes	[3][4][5]
Cubic Rh	Hydrazine Decomposition	H <sub>2</sub> Selectivity	Baseline	[3][4][5]
Cubic Rh	Ethanol Oxidation	Activity	~3x higher than octahedra	[3][4][5]
Octahedral Rh	Ethanol Oxidation	Activity	Baseline	[3][4][5]
Ruhcp@Rhhcp (core-shell)	Ethanol Oxidation	Specific Activity (at 0.64 V vs RHE)	2.2 mA cm <sup>-2</sup>	[6]
Ruhcp@Rhfcc (core-shell)	Ethanol Oxidation	Specific Activity (at 0.64 V vs RHE)	1.2 mA cm <sup>-2</sup>	[6]
Cubic Rh	Pyrrole Hydrogenation	Turnover Frequency (TOF)	Temperature dependent	[9]
Cubic Rh	CO Oxidation	Turnover Frequency (TOF)	0.74 s <sup>-1</sup> at 463 K to 12.7 s <sup>-1</sup> at 503 K	[9]

## Experimental Protocols

The synthesis of rhodium nanocrystals with well-defined shapes is crucial for investigating their shape-dependent catalytic properties. The following are detailed methodologies for the synthesis of various Rh nanocrystals and the evaluation of their catalytic performance.

## Synthesis of Rhodium Nanocrystals with Controlled Shapes

A common and effective method for synthesizing rhodium nanocrystals with controlled shapes is the seed-mediated growth approach in a polyol solvent, such as ethylene glycol (EG) or triethylene glycol (TEG).[1] This method involves the use of pre-synthesized Rh nanocrystal seeds, typically cubes, which then grow into different shapes depending on the reaction kinetics.

1. Synthesis of Rh Cubic Seeds: A typical procedure involves the reduction of a rhodium precursor, such as rhodium(III) chloride ( $\text{RhCl}_3$ ) or rhodium(III) acetylacetonate ( $\text{Rh}(\text{acac})_3$ ), in the presence of a capping agent like polyvinylpyrrolidone (PVP) and a bromide source (e.g., KBr) in a polyol solvent at an elevated temperature. The bromide ions act as a stabilizing agent for the {100} facets, promoting the formation of cubic seeds.

2. Seed-Mediated Growth of Octahedra and Cuboctahedra:[1] The shape of the final nanocrystals can be controlled by manipulating the reduction kinetics of the rhodium precursor onto the cubic seeds. This is often achieved by controlling the injection rate of the precursor solution.

- Materials: Rh cubic seeds,  $\text{Rh}(\text{acac})_3$ , polyvinylpyrrolidone (PVP), triethylene glycol (TEG).
- Procedure:
  - A suspension of the as-synthesized Rh cubic seeds and PVP in TEG is heated to 220 °C.
  - A solution of  $\text{Rh}(\text{acac})_3$  in TEG is added dropwise to the heated suspension using a syringe pump.
  - By varying the pumping rate of the  $\text{Rh}(\text{acac})_3$  solution, different shapes can be obtained. A slow pumping rate favors the formation of octahedra, while intermediate rates can yield cuboctahedra. The use of a halide-free precursor like  $\text{Rh}(\text{acac})_3$  is critical to avoid oxidative etching.[1]

## Catalytic Activity Evaluation

1. Hydrazine Decomposition:[3][4][5]

- Catalyst Preparation: The synthesized Rh nanocrystals are loaded onto a support material, such as carbon.

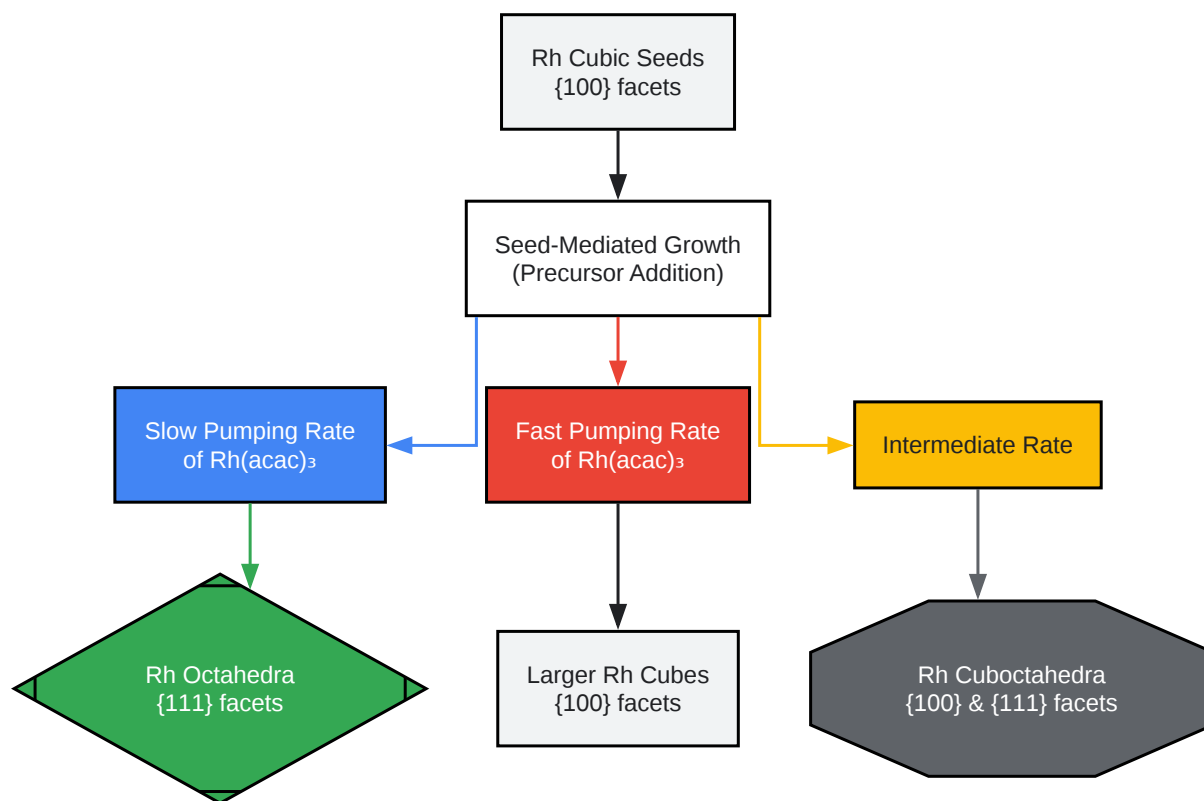
- **Reaction Setup:** The reaction is typically carried out in a sealed reactor. The catalyst is dispersed in a solution, and hydrazine is introduced.
- **Product Analysis:** The gaseous products ( $H_2$ ,  $N_2$ , and  $NH_3$ ) are analyzed using techniques like gas chromatography to determine the selectivity towards hydrogen.

## 2. Ethanol Oxidation Reaction (EOR):[\[6\]](#)

- **Electrode Preparation:** A known amount of the Rh nanocrystal catalyst is deposited onto a glassy carbon electrode.
- **Electrochemical Measurements:** The catalytic activity is evaluated using cyclic voltammetry (CV) in an electrolyte solution (e.g., KOH) containing ethanol.
- **Performance Metrics:** The specific activity is calculated by normalizing the current density to the electrochemically active surface area (ECSA) of the catalyst.

## Visualizing the Synthesis Workflow

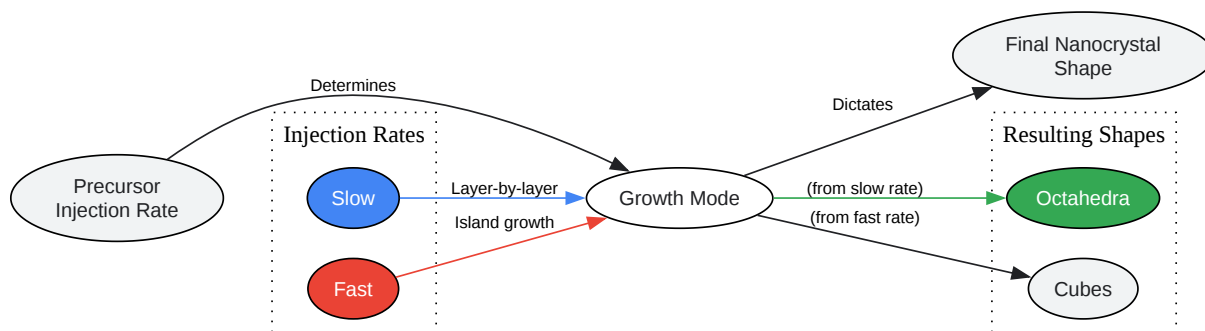
The seed-mediated growth process for shape control can be visualized as a logical workflow. The final shape of the nanocrystal is determined by the kinetic control of the precursor addition.



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Caption: Kinetically controlled synthesis of Rh nanocrystals.

The following diagram illustrates the relationship between the precursor injection rate and the resulting nanocrystal morphology.



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